

# Application Note & Protocol: Preparation of D-Valine-d8 Stock Solutions

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## Compound of Interest

Compound Name: *D-Valine-d8*

Cat. No.: *B15554492*

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Audience: Researchers, scientists, and drug development professionals involved in quantitative mass spectrometry, metabolomics, and pharmacokinetic studies.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of **D-Valine-d8** stock solutions. **D-Valine-d8** is a stable isotope-labeled (SIL) amino acid, an ideal internal standard for the accurate quantification of valine in various biological matrices using mass spectrometry.

## Product Information and Chemical Properties

**D-Valine-d8** is a deuterated form of D-Valine where eight hydrogen atoms have been replaced by deuterium. This mass shift allows it to be distinguished from its unlabeled counterpart by a mass spectrometer, while maintaining nearly identical chemical and chromatographic properties.<sup>[1][2]</sup>

All quantitative data for **D-Valine-d8** is summarized in the table below.

Property	Value	Source(s)
Chemical Formula	C <sub>5</sub> H <sub>3</sub> D <sub>8</sub> NO <sub>2</sub>	[3]
Molecular Weight	125.20 g/mol	[4][5]
Exact Mass	125.129192561 Da	
CAS Number	35045-72-8	
Appearance	White to Off-White Solid	
Isotopic Purity	≥98 atom % D	
Chemical Purity	≥98%	
Solubility	1 mg/mL in PBS (pH 7.2); Soluble in water	
Storage (Solid)	Room temperature, protect from light and moisture. Long- term at -20°C.	

## Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 1 mg/mL primary stock solution of **D-Valine-d8**. This concentration is a common starting point for creating subsequent working standards through serial dilution.

### 2.1 Materials and Equipment

- **D-Valine-d8** solid powder
- High-purity methanol (LC-MS grade) or acetonitrile
- Calibrated analytical balance (readable to at least 0.01 mg)
- Calibrated micropipettes and sterile, low-binding pipette tips
- 1.5 mL or 2.0 mL amber polypropylene or glass autosampler vials

- Vortex mixer
- Sonicator bath

## 2.2 Safety Precautions

- Wear standard personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **D-Valine-d8** powder in a fume hood or on a balance with a draft shield to avoid inhalation and contamination.
- Consult the Safety Data Sheet (SDS) for **D-Valine-d8** and all solvents before use.

## 2.3 Step-by-Step Procedure for 1 mg/mL Stock Solution

- **Equilibration:** Allow the vial containing **D-Valine-d8** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh 1.0 mg of **D-Valine-d8** powder using an analytical balance and transfer it into a clean amber vial.
- **Solvent Addition:** Using a calibrated micropipette, add 1.0 mL of high-purity methanol to the vial containing the **D-Valine-d8**.
- **Dissolution:** Tightly cap the vial and vortex for 30-60 seconds. To ensure complete dissolution, place the vial in a sonicator bath for 5-10 minutes. Visually inspect the solution to confirm that no solid particles remain.
- **Labeling:** Clearly label the vial with the compound name ("**D-Valine-d8** Stock"), concentration (1 mg/mL), solvent (Methanol), preparation date, and initials.
- **Storage:** Store the primary stock solution in a tightly sealed amber vial at -20°C or -80°C for long-term stability.

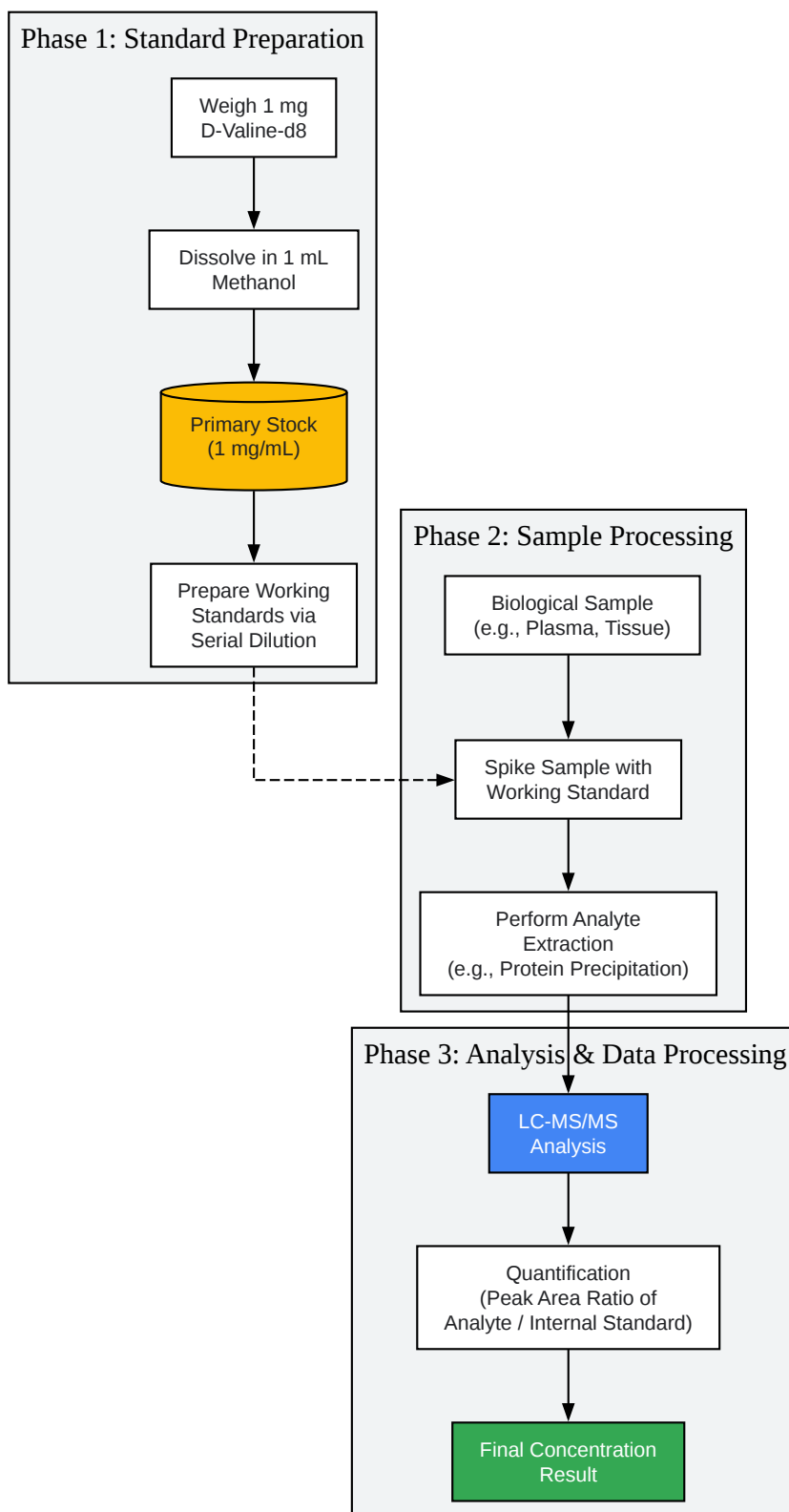
## Storage and Stability

Proper storage is critical to maintain the integrity and concentration of the **D-Valine-d8** stock solution.

- **Long-Term Storage (-20°C to -80°C):** For storage longer than one month, keep the primary stock solution at -80°C. At -20°C, the solution is typically stable for at least one month.
- **Short-Term Storage (2-8°C):** Working solutions can be stored at 2-8°C for short periods (up to a few days), but should be prepared fresh from the primary stock when possible.
- **Handling:** Always allow the stock solution to warm to room temperature before opening to prevent solvent evaporation and contamination from condensation. Avoid repeated freeze-thaw cycles, which can degrade the compound. Consider preparing smaller single-use aliquots from the primary stock solution.
- **Light Sensitivity:** Use amber vials or wrap clear vials in foil to protect the solution from light, which can cause photodegradation.

## Application Workflow

**D-Valine-d8** is primarily used as an internal standard in quantitative mass spectrometry. The following diagram illustrates a typical workflow from stock solution preparation to final data analysis.



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Caption: Workflow for using **D-Valine-d8** as an internal standard.

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